

1-Bromo-4-fluoro-2-methyl-5-nitrobenzene CAS number

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Compound of Interest

Compound Name: *1-Bromo-4-fluoro-2-methyl-5-nitrobenzene*

Cat. No.: *B1277503*

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An In-depth Technical Guide to **1-Bromo-4-fluoro-2-methyl-5-nitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-4-fluoro-2-methyl-5-nitrobenzene**, a key chemical intermediate. The document details its chemical properties, synthesis, and applications, with a focus on its role in research and development, particularly in the pharmaceutical and agrochemical industries.

Chemical Identity and Properties

1-Bromo-4-fluoro-2-methyl-5-nitrobenzene is an aromatic organic compound with the CAS number 170098-98-3.^{[1][2]} It is also known by its synonyms, 5-Bromo-2-fluoro-4-methylnitrobenzene and 2-Bromo-5-fluoro-4-nitrotoluene.^[1] This compound serves as a versatile building block in organic synthesis.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Bromo-4-fluoro-2-methyl-5-nitrobenzene** is presented in the table below.

Property	Value	Source
CAS Number	170098-98-3	[1] [2]
Molecular Formula	C ₇ H ₅ BrFNO ₂	[1] [2]
Molecular Weight	234.02 g/mol	[1]
IUPAC Name	1-bromo-4-fluoro-2-methyl-5-nitrobenzene	[1] [2]
InChI	InChI=1S/C7H5BrFNO2/c1-4-2-6(9)7(10(11)12)3-5(4)8/h2-3H,1H3	[1]
InChIKey	VMXDJIHJOUZBAW-UHFFFAOYSA-N	[1]
SMILES	CC1=CC(F)=C(--INVALID-LINK--[O-])C=C1Br	[2]
Purity	Typically ≥95%	[2]

Safety and Hazard Information

The compound is associated with the following hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- H302: Harmful if swallowed.[\[1\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Synthesis of 1-Bromo-4-fluoro-2-methyl-5-nitrobenzene

The synthesis of **1-Bromo-4-fluoro-2-methyl-5-nitrobenzene** is typically achieved through the nitration of a substituted toluene. A representative experimental protocol is detailed below.

Experimental Protocol: Nitration of 2-Bromo-5-fluorotoluene

This protocol describes the synthesis of **1-Bromo-4-fluoro-2-methyl-5-nitrobenzene** from 2-bromo-5-fluorotoluene.^[3]

Reagents and Materials:

- 2-bromo-5-fluorotoluene (15.9 mmol)
- Nitronium tetrafluoroborate (16.7 mmol)
- Dichloromethane (60 mL)
- Ice water
- Pentane
- Anhydrous sodium sulfate
- Standard laboratory glassware for reflux and extraction

Procedure:

- Suspend 2.21 g (16.7 mmol) of nitronium tetrafluoroborate in 30 mL of dichloromethane in a reaction vessel equipped for reflux.
- Dissolve 3.0 g (15.9 mmol) of 2-bromo-5-fluorotoluene in 30 mL of dichloromethane.
- Slowly add the 2-bromo-5-fluorotoluene solution dropwise to the nitronium tetrafluoroborate suspension under reflux conditions.

- After the addition is complete, continue to stir the reaction mixture under reflux for 6 hours.
- Upon completion of the reaction, pour the mixture into ice water.
- Extract the product with dichloromethane.
- Combine the organic phases and wash with water.
- Dry the organic phase over anhydrous sodium sulfate and then concentrate it on a rotary evaporator to yield a yellow oil.
- Allow the oil to stand overnight to crystallize.
- Collect the crystals by filtration, wash with 2 mL of pentane, and dry to obtain the final product.

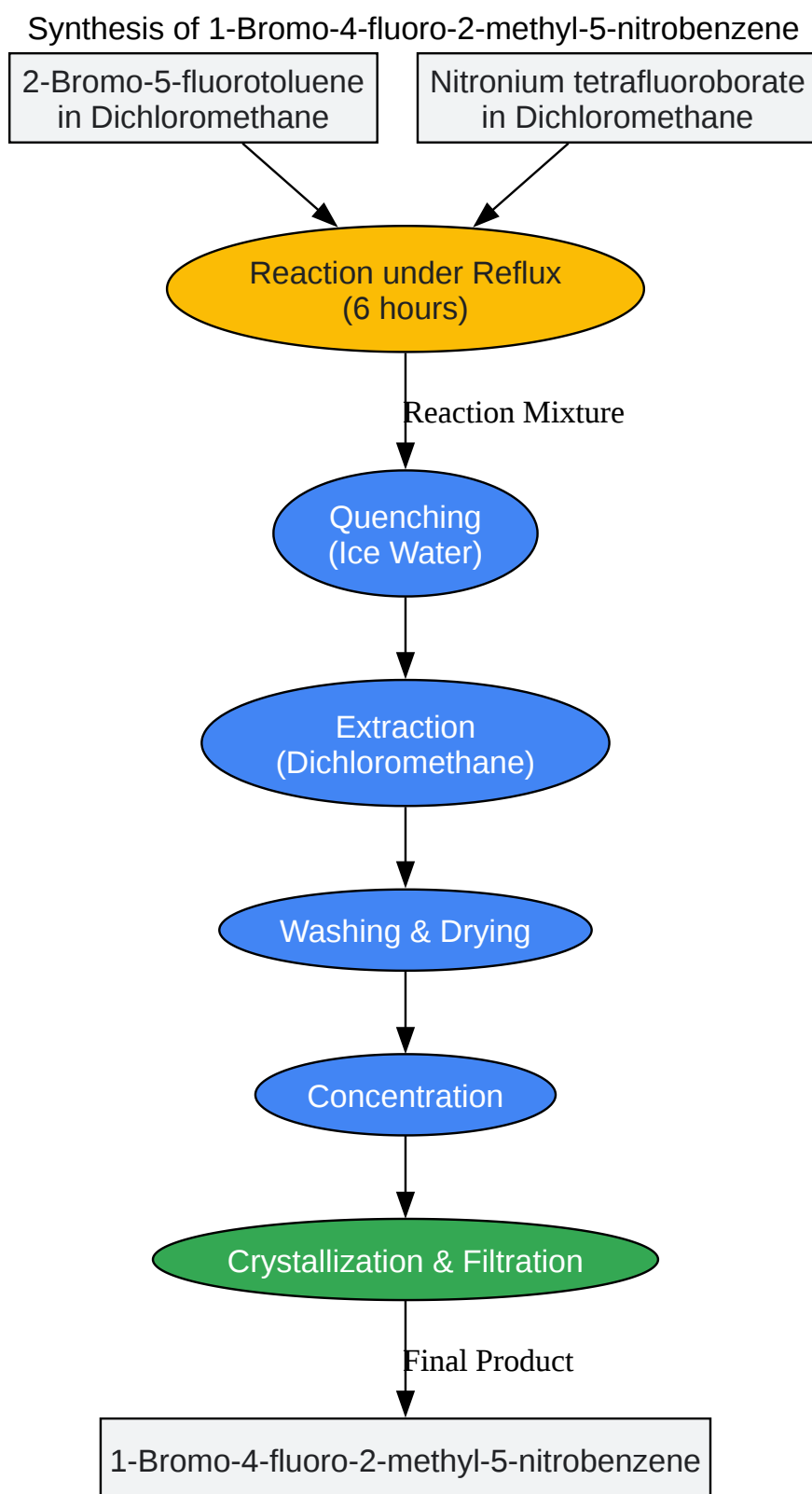
Results:

This procedure yields **1-bromo-4-fluoro-2-methyl-5-nitrobenzene** as a crystalline solid.^[3]

The product can be analyzed by GC/MS.^[3]

Synthesis Workflow Diagram

The following diagram illustrates the synthesis process described above.



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Caption: Synthesis workflow for **1-Bromo-4-fluoro-2-methyl-5-nitrobenzene**.

Applications in Research and Drug Development

1-Bromo-4-fluoro-2-methyl-5-nitrobenzene is a valuable intermediate in the synthesis of more complex molecules. The presence of bromo, fluoro, methyl, and nitro groups on the benzene ring provides multiple reaction sites for further chemical transformations.

Role as a Chemical Intermediate

This compound is utilized as a reagent in the synthesis of a variety of chemical compounds.^[4] Bromo-nitrobenzene derivatives are frequently employed as intermediates in the production of:

- Medicinal agents and pharmaceuticals^[4]
- Dyes^[4]
- Electroluminescent materials^[4]

The dual reactivity of the bromo and nitro groups makes this class of compounds highly adaptable. The bromine atom can act as a leaving group in cross-coupling reactions such as Suzuki, Heck, and Sonogashira, as well as in nucleophilic displacement reactions.^[5] The nitro group is a strong electron-withdrawing group that activates the aromatic ring for nucleophilic aromatic substitution and can be reduced to an amino group.^[5]

Relevance in Drug Discovery

In the field of drug discovery, scaffolds containing bromo-nitrobenzene moieties are pivotal for synthesizing complex organic molecules with potential therapeutic activities.^[5] Researchers utilize such structures to construct drug candidates for various therapeutic areas, including:

- Oncology^[5]
- Cardiovascular diseases^[5]
- Central nervous system (CNS) disorders^[5]

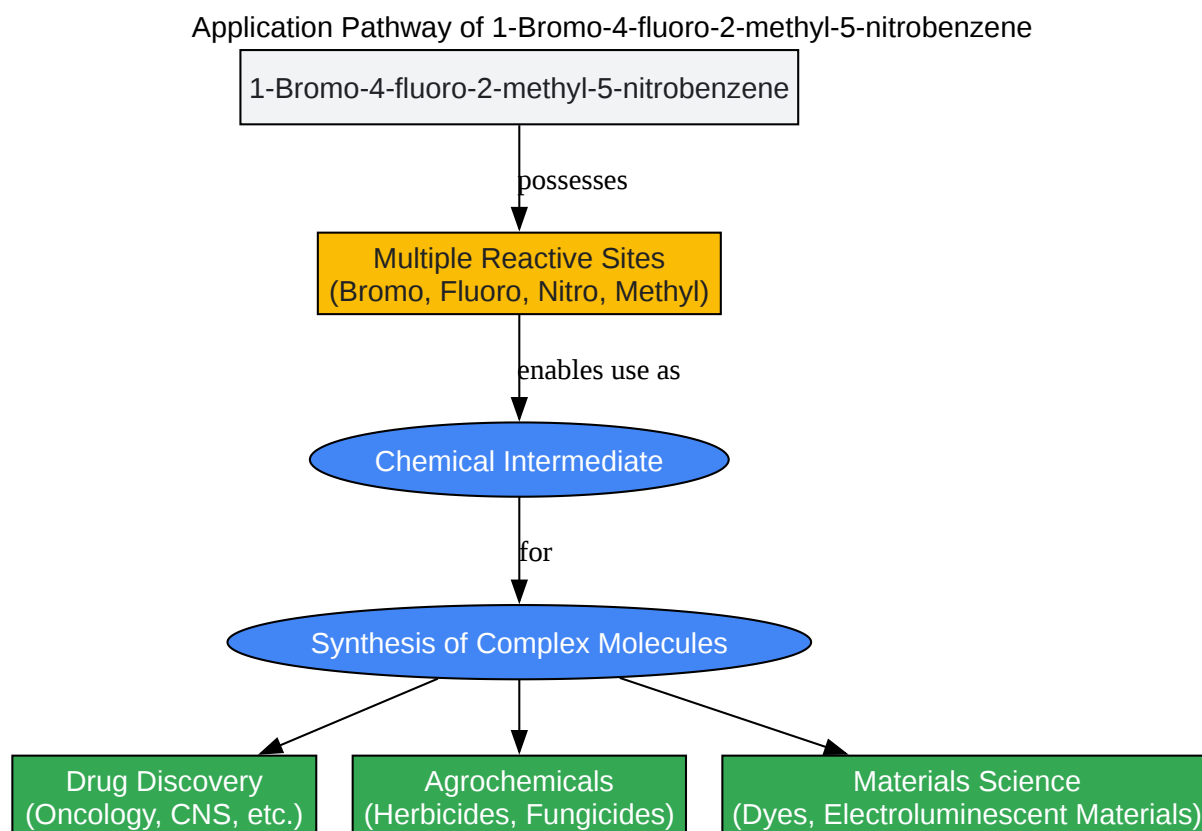
The ability to modify the positions of the functional groups allows for the fine-tuning of pharmacological properties like potency, selectivity, and bioavailability.^[5]

Use in Agrochemicals

Similar to its application in pharmaceuticals, this compound's structural motifs are relevant in the development of next-generation agrochemicals. It can serve as a precursor for novel herbicides, insecticides, and fungicides.[5]

Logical Relationship of Applications

The following diagram illustrates the logical flow from the properties of **1-Bromo-4-fluoro-2-methyl-5-nitrobenzene** to its applications.



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Caption: Logical flow of the compound's applications.

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